

What is the chemical structure of N1-Methoxymethyl picrinine?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B15587925*

[Get Quote](#)

N1-Methoxymethyl Picrinine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

N1-Methoxymethyl picrinine is a naturally occurring indole alkaloid isolated from the leaves of *Alstonia scholaris*. As a derivative of picrinine, a compound with known anti-inflammatory properties, **N1-Methoxymethyl picrinine** is a molecule of interest for further investigation in drug discovery and development. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and a putative biological context of **N1-Methoxymethyl picrinine**, based on available scientific literature. Due to a lack of extensive research on this specific derivative, some information is extrapolated from studies on the parent compound, picrinine, and the general phytochemical profile of *Alstonia scholaris*.

Chemical Structure and Identification

N1-Methoxymethyl picrinine is a complex polycyclic indole alkaloid. Its core structure is based on the akuammiline skeleton, characterized by a cage-like architecture. The key distinguishing feature is the methoxymethyl group attached to the indole nitrogen at position 1.

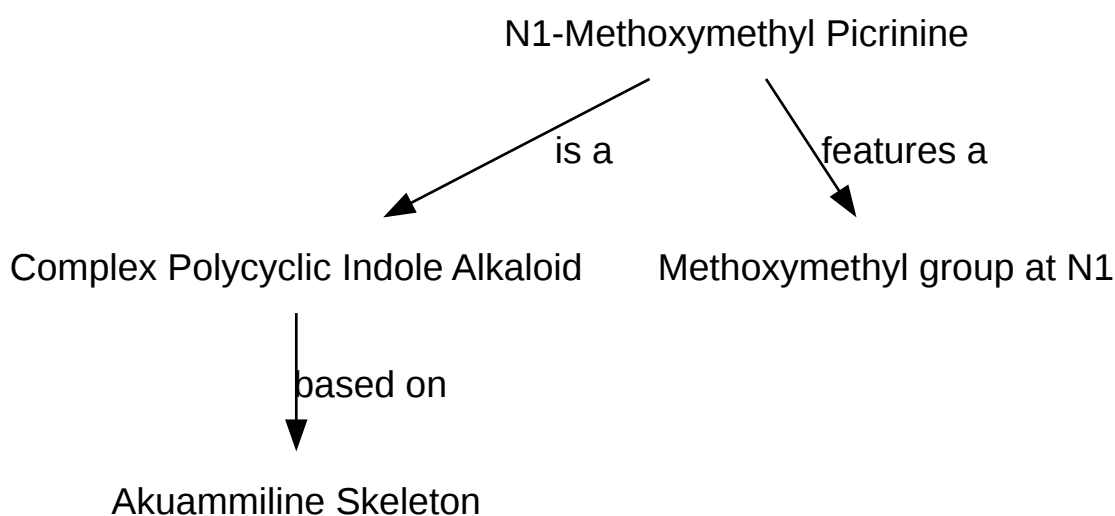
The definitive structure of **N1-Methoxymethyl picrinine** has been elucidated through spectroscopic techniques, including Mass Spectrometry (MS) and Nuclear Magnetic

Resonance (NMR) spectroscopy.[1] The fundamental chemical identifiers are summarized in the table below.

| Identifier | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C22H26N2O4 | [2] |
| Molecular Weight | 382.5 g/mol | [2][3] |
| CAS Number | 1158845-78-3 | [2] |
| Canonical SMILES | <chem>CC=C1CN2C3CC1C(C45C3(N(C6=CC=CC=C64)COC)OC2C5)C(=O)OC</chem> | [2] |

A 2D representation of the chemical structure is provided below:

Chemical Structure of N1-Methoxymethyl Picrinine



[Click to download full resolution via product page](#)

Caption: A simplified diagram illustrating the key structural features of **N1-Methoxymethyl picrinine**.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **N1-Methoxymethyl picrinine** are not widely available in the public domain. The information presented here is a compilation from various chemical suppliers and databases.

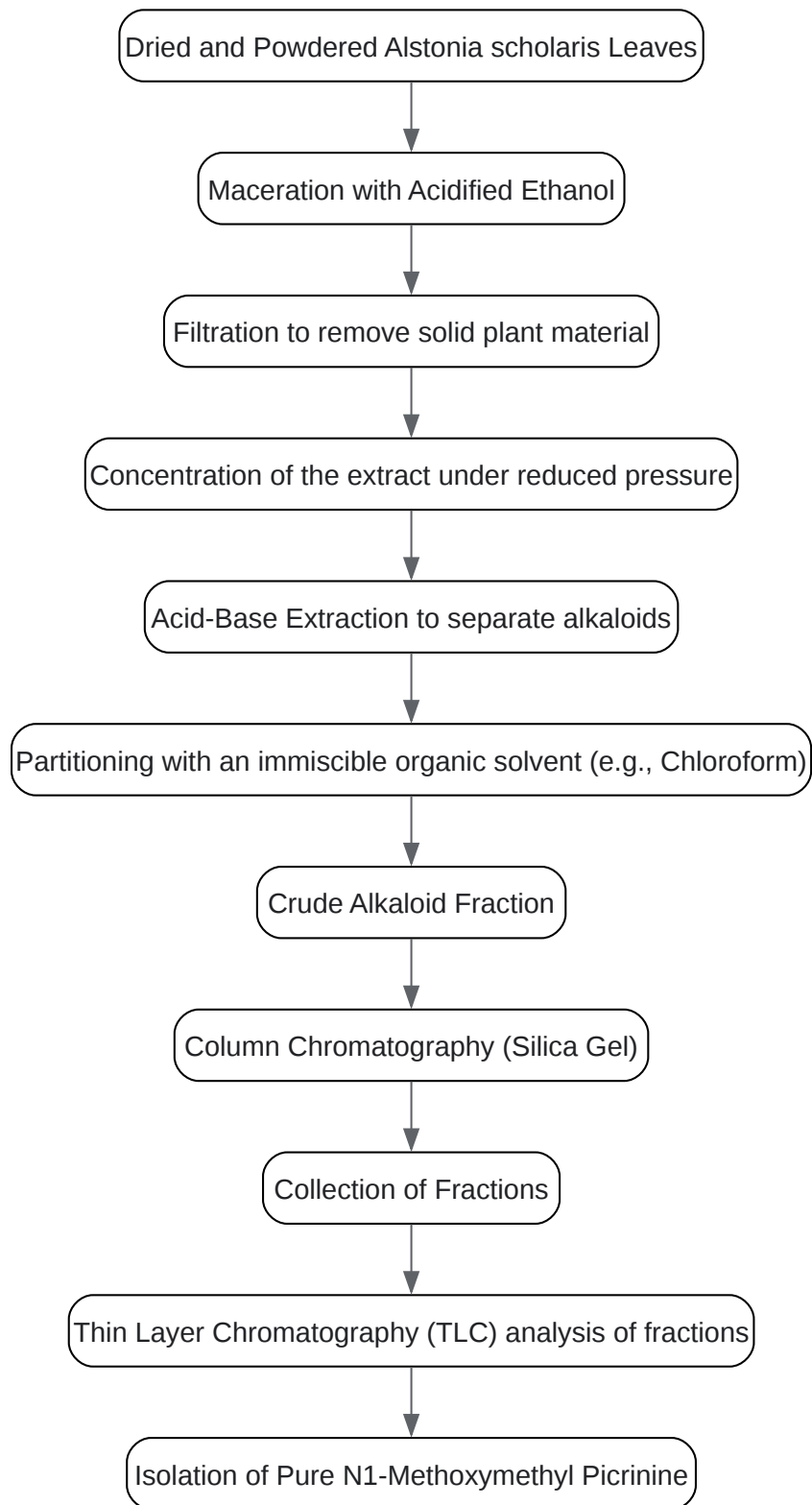
| Property | Value | Source |
|----------------------|--|---------------------|
| Physical Description | Powder | [2] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | N/A |
| Purity | >98% (as offered by commercial suppliers) | [3] |
| Storage Temperature | -20°C | N/A |

Experimental Protocols

Isolation from *Alstonia scholaris*

N1-Methoxymethyl picrinine is a natural product found in the leaves of the medicinal plant *Alstonia scholaris*.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) While a specific, detailed protocol for the isolation of **N1-Methoxymethyl picrinine** is not readily available, a general procedure for the extraction and isolation of alkaloids from *Alstonia scholaris* leaves can be described as follows. This protocol is based on established methods for alkaloid extraction.

Experimental Workflow for Alkaloid Isolation

General Workflow for Alkaloid Isolation from *Alstonia scholaris* Leaves[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation of alkaloids from *Alstonia scholaris* leaves.

Chemical Synthesis

To date, a specific total synthesis for **N1-Methoxymethyl picrinine** has not been reported in the scientific literature. However, the total synthesis of its parent compound, picrinine, has been achieved. The synthetic strategies employed for picrinine could potentially be adapted for the synthesis of **N1-Methoxymethyl picrinine**, likely involving the introduction of the methoxymethyl group at the indole nitrogen in a late-stage step or the use of a pre-functionalized indole precursor.

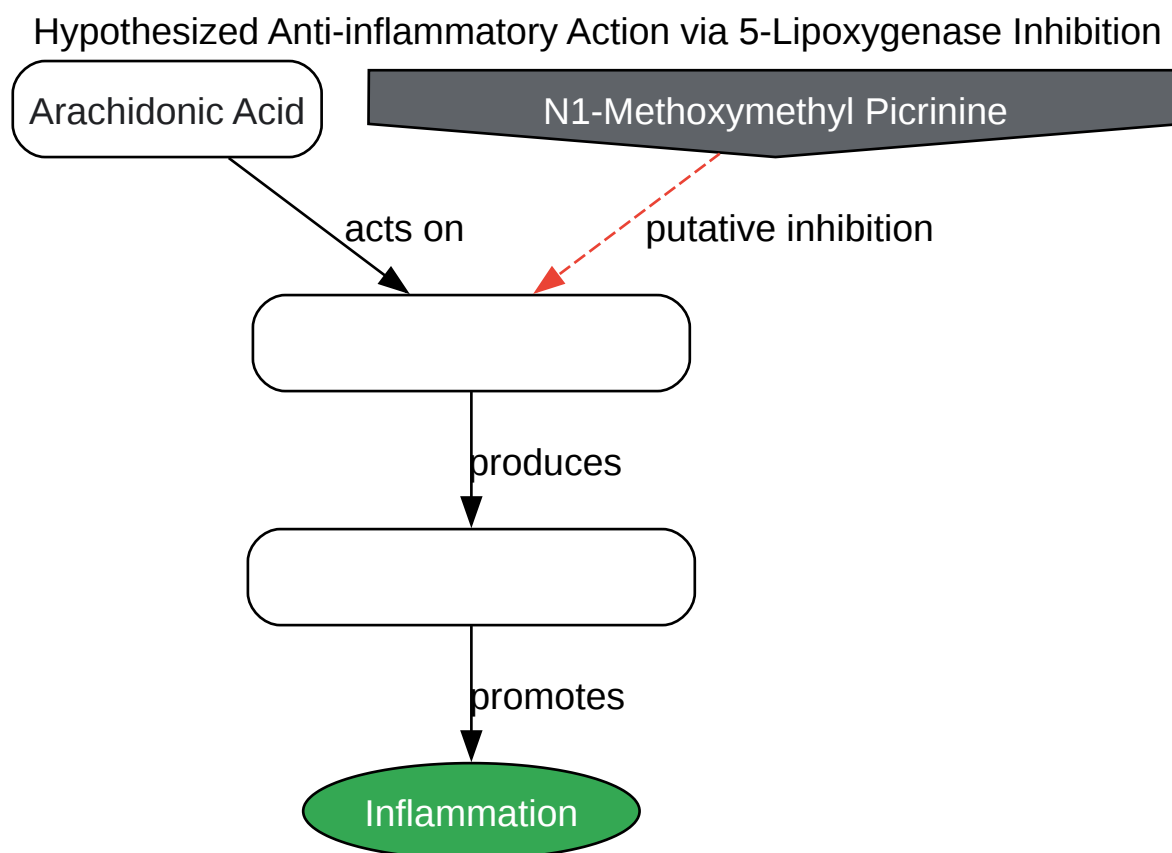
Biological Activity and Potential Signaling Pathways

There is currently a lack of specific biological activity data for **N1-Methoxymethyl picrinine** in the published literature. However, the bioactivity of the closely related parent compound, picrinine, and the extracts of *Alstonia scholaris* provide a strong basis for inferring its potential therapeutic relevance.

Picrinine has been reported to exhibit anti-inflammatory activity through the inhibition of the 5-lipoxygenase (5-LOX) enzyme.^{[4][5]} The 5-LOX pathway is a critical component of the inflammatory response, responsible for the production of leukotrienes, which are potent pro-inflammatory mediators.

Hypothesized Signaling Pathway for Anti-inflammatory Action

Given that **N1-Methoxymethyl picrinine** is a derivative of picrinine, it is plausible that it may exert anti-inflammatory effects through a similar mechanism. The following diagram illustrates the 5-lipoxygenase pathway and the putative inhibitory role of **N1-Methoxymethyl picrinine**.



[Click to download full resolution via product page](#)

Caption: A diagram of the 5-lipoxygenase pathway and the hypothesized inhibitory action of **N1-Methoxymethyl picrinine**.

Extracts from *Alstonia scholaris* have been shown to possess a wide range of pharmacological activities, including antimicrobial, antidiarrheal, antiplasmodial, hepatoprotective, immunomodulatory, anticancer, and antiasthmatic effects.[6] The contribution of **N1-Methoxymethyl picrinine** to these activities remains to be elucidated.

Future Directions

The study of **N1-Methoxymethyl picrinine** is still in its nascent stages. Future research should focus on the following areas:

- Detailed Spectroscopic Analysis: Publication of the complete ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR data is essential for the unambiguous identification and characterization of this compound.

- **Chemical Synthesis:** The development of a robust and efficient total synthesis would enable the production of larger quantities of **N1-Methoxymethyl picrinine** for extensive biological evaluation.
- **Biological Screening:** A comprehensive biological screening of **N1-Methoxymethyl picrinine** is warranted to determine its bioactivity profile. This should include assays for anti-inflammatory, cytotoxic, antimicrobial, and other relevant activities.
- **Mechanism of Action Studies:** Should biological activity be confirmed, further studies to elucidate the precise molecular mechanism of action will be crucial for understanding its therapeutic potential.

Conclusion

N1-Methoxymethyl picrinine is an intriguing natural product with a complex chemical architecture. While current knowledge about this specific compound is limited, its relationship to the bioactive alkaloid picrinine and its origin from the medicinally important plant *Alstonia scholaris* suggest that it is a promising candidate for further scientific investigation. The data and protocols presented in this guide are intended to serve as a foundation for researchers and drug development professionals interested in exploring the therapeutic potential of this unique indole alkaloid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lichtplant.nl [lichtplant.nl]
- 2. biocrick.com [biocrick.com]
- 3. realgenelabs.com [realgenelabs.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [What is the chemical structure of N1-Methoxymethyl picrinine?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587925#what-is-the-chemical-structure-of-n1-methoxymethyl-picrinine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com